

An In-depth Technical Guide to Ethylenediamine Tartrate: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylenediamine tartrate*

Cat. No.: *B3049953*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethylenediamine tartrate**, a compound with significant applications in materials science and stereochemistry. This document elucidates the properties, synthesis, and key applications of two closely related compounds often referred to as **ethylenediamine tartrate**, providing clarity on their distinct CAS numbers and molecular formulas. This guide is intended to be a valuable resource for professionals in research, and drug development.

Compound Identification and Physicochemical Properties

It is crucial to distinguish between two primary forms of **ethylenediamine tartrate**, as they differ in their stoichiometry.

- **Ethylenediamine Tartrate** is the 1:1 salt of ethylenediamine and tartaric acid.
- Ethylenediamine di-L-(+)-tartrate is the 1:2 salt of ethylenediamine and L-(+)-tartaric acid.

A summary of their key identifiers and physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethylenediamine Tartrate** Compounds

Property	Ethylenediamine Tartrate	Ethylenediamine di-l-(+)-tartrate
CAS Number	22719-15-9[1]	996-78-1[2]
Molecular Formula	C6H14N2O6[3]	C10H20N2O12[2]
Molecular Weight	210.19 g/mol [1][3]	360.27 g/mol [2]
IUPAC Name	2,3-dihydroxybutanedioic acid;ethane-1,2-diamine[3]	bis((2R,3R)-2,3-dihydroxybutanedioic acid);ethane-1,2-diamine[2]
Synonyms	Aminoethylammonium tartrate	Ethane-1,2-diamine bis((2R,3R)-2,3-dihydroxysuccinate)[2]

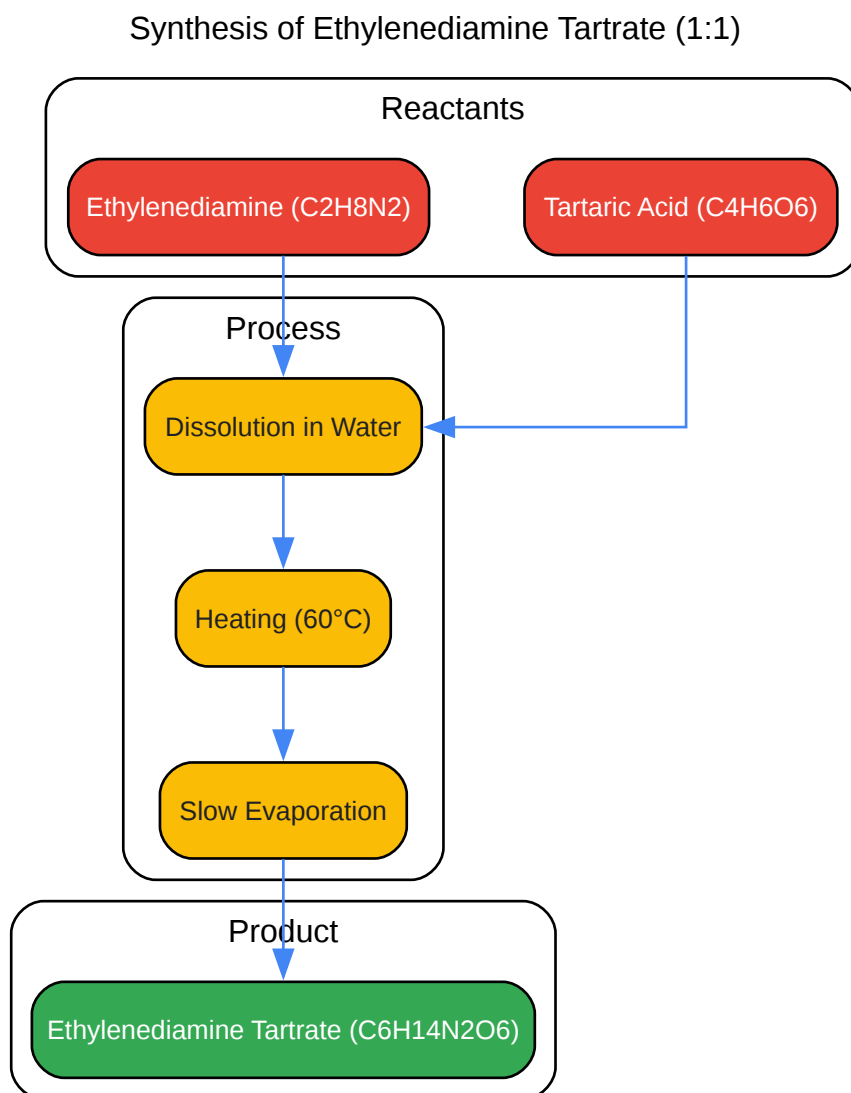
Synthesis and Experimental Protocols

The primary method for synthesizing **ethylenediamine tartrate** is through a neutralization reaction between ethylenediamine and tartaric acid in a suitable solvent, typically water.

Synthesis of Ethylenediamine Tartrate (1:1)

Protocol:

- **Dissolution:** Dissolve equimolar amounts of ethylenediamine and tartaric acid in deionized water. The reaction is an acid-base neutralization.[1]
- **Heating:** Gently heat the solution to approximately 60°C to ensure the complete dissolution of all reactants.[1]
- **Crystallization:** Allow the solution to cool slowly to room temperature. Single crystals can be grown using the slow evaporation technique.[1]
- **Isolation and Purification:** The resulting crystals can be isolated by filtration. Further purification can be achieved by recrystallization from water.



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Caption: Synthesis workflow for **Ethylenediamine Tartrate (1:1)**.

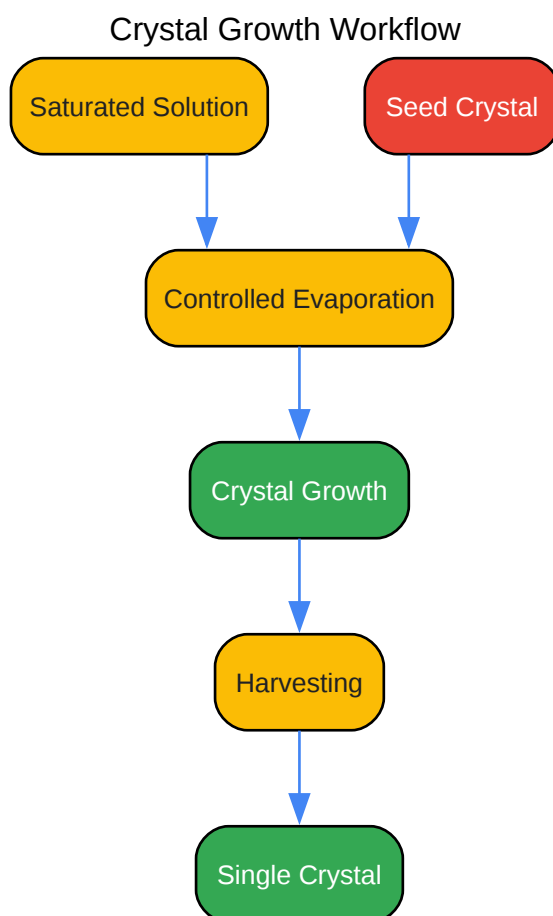
Crystal Growth and Structure

Ethylenediamine tartrate is known for its ability to form large, high-quality single crystals.^[1] These crystals have garnered interest due to their piezoelectric and nonlinear optical properties.

Crystal Growth Protocol (Slow Evaporation):

- Saturated Solution Preparation: Prepare a saturated solution of **ethylenediamine tartrate** in deionized water at a slightly elevated temperature.
- Seed Crystal Introduction: Place a small, high-quality seed crystal in the saturated solution.
- Controlled Evaporation: Allow the solvent to evaporate slowly at a constant temperature. This slow process encourages the growth of a large, single crystal.
- Crystal Harvesting: Once the crystal has reached the desired size, it can be carefully removed from the solution.

The crystal structure of anhydrous ethylenediamine d-tartrate is monoclinic with the space group P2₁.^[1] The crystal lattice is stabilized by an extensive network of hydrogen bonds between the protonated amine groups of the ethylenediammonium cation and the carboxylate and hydroxyl groups of the tartrate anion.^[1]



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Caption: General workflow for single crystal growth.

Key Applications

Piezoelectric and Nonlinear Optical Materials

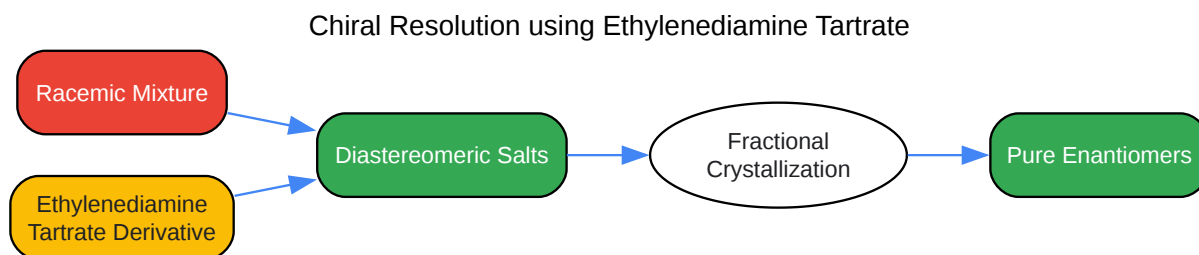
Single crystals of **ethylenediamine tartrate** exhibit piezoelectric properties, meaning they generate an electrical charge in response to applied mechanical stress.^[1] This property has led to their historical use in electro-acoustic filters.^[1] Furthermore, due to its non-centrosymmetric crystal structure, **ethylenediamine tartrate** displays nonlinear optical (NLO) properties. It has a second harmonic generation (SHG) efficiency reported to be 0.13 times that of potassium dihydrogen phosphate (KDP), making it a candidate for frequency conversion of laser light.^[1]

Chiral Resolving Agent

Ethylenediamine tartrate serves as a chiral resolving agent in stereochemistry.^[1] This application is crucial for the separation of enantiomers, which is of high importance in the pharmaceutical industry where the chirality of a drug molecule can significantly impact its pharmacological activity. The process involves the formation of diastereomeric salts with a racemic mixture, which can then be separated based on differences in their physical properties, such as solubility.

Protocol for Chiral Resolution:

- **Diastereomeric Salt Formation:** A racemic mixture (e.g., of a chiral acid) is reacted with an enantiomerically pure chiral base (the resolving agent, in this case, a derivative of **ethylenediamine tartrate**) to form a mixture of diastereomeric salts.
- **Separation:** The diastereomeric salts, having different physical properties, are separated, often by fractional crystallization.
- **Liberation of Enantiomers:** The separated diastereomers are then treated to remove the chiral resolving agent, yielding the individual, enantiomerically pure compounds.



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Caption: Logical diagram of the chiral resolution process.

Relevance in Drug Development

While **ethylenediamine tartrate** itself is not a common active pharmaceutical ingredient, the ethylenediamine moiety is a significant pharmacophore.

- **Improving Solubility:** Ethylenediamine is a component of the bronchodilator drug aminophylline, where it is combined in a 2:1 ratio with theophylline. The ethylenediamine serves to increase the solubility of theophylline in water.[4][5][6]
- **Anti-tuberculosis Agents:** The 1,2-ethylenediamine structure is the pharmacophore of ethambutol, a first-line drug for the treatment of tuberculosis.[7] Furthermore, novel ethylenediamine derivatives, such as SQ109, are being investigated for their potent activity against *Mycobacterium tuberculosis*, including multidrug-resistant strains.[7][8] These derivatives often work by targeting essential processes in the bacterial cell wall synthesis.[8] The development of new drugs based on the ethylenediamine scaffold is an active area of research to combat the rise of drug-resistant tuberculosis.[7]

Conclusion

Ethylenediamine tartrate, in its different stoichiometric forms, presents a fascinating subject for researchers in materials science and organic chemistry. Its utility in growing piezoelectric and NLO crystals, coupled with its application as a chiral resolving agent, underscores its importance. For drug development professionals, the ethylenediamine scaffold continues to be a promising foundation for the design of new therapeutic agents, particularly in the fight against infectious diseases like tuberculosis. This guide provides a foundational understanding of these

compounds, their synthesis, and their diverse applications, aiming to support further research and innovation in these fields.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylenediamine Tartrate: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049953#ethylenediamine-tartrate-cas-number-and-molecular-formula]

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